

3,4-Dibromohexane handling moisture sensitive

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Compound Focus: 3,4-Dibromohexane

CAS No.: 16230-28-7

Cat. No.: S1520782

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Chemical Properties & Safety Profile

The table below summarizes the key information for **3,4-dibromohexane**.

Property	Specification
CAS Number	16230-28-7 [1] [2] [3]
Molecular Formula	C ₆ H ₁₂ Br ₂ [4] [2]
Molecular Weight	243.967 g/mol [2]
Density	1.594 g/mL at 25°C [2]
Boiling Point	39°C at 0.8 mmHg [2] / 199.95°C at 760 mmHg (Calculated) [3]
Flash Point	>230 °F (c. 110 °C) [2] / 74.17°C (Calculated) [3]
Refractive Index	n _{20/D} 1.507 [2]
Hazard Statements	H315-H319-H335 (Causes skin irritation, serious eye irritation, and respiratory irritation) [2]
Personal Protective Equipment (PPE)	Dust mask type N95 (US); Eyeshields; Gloves [2]

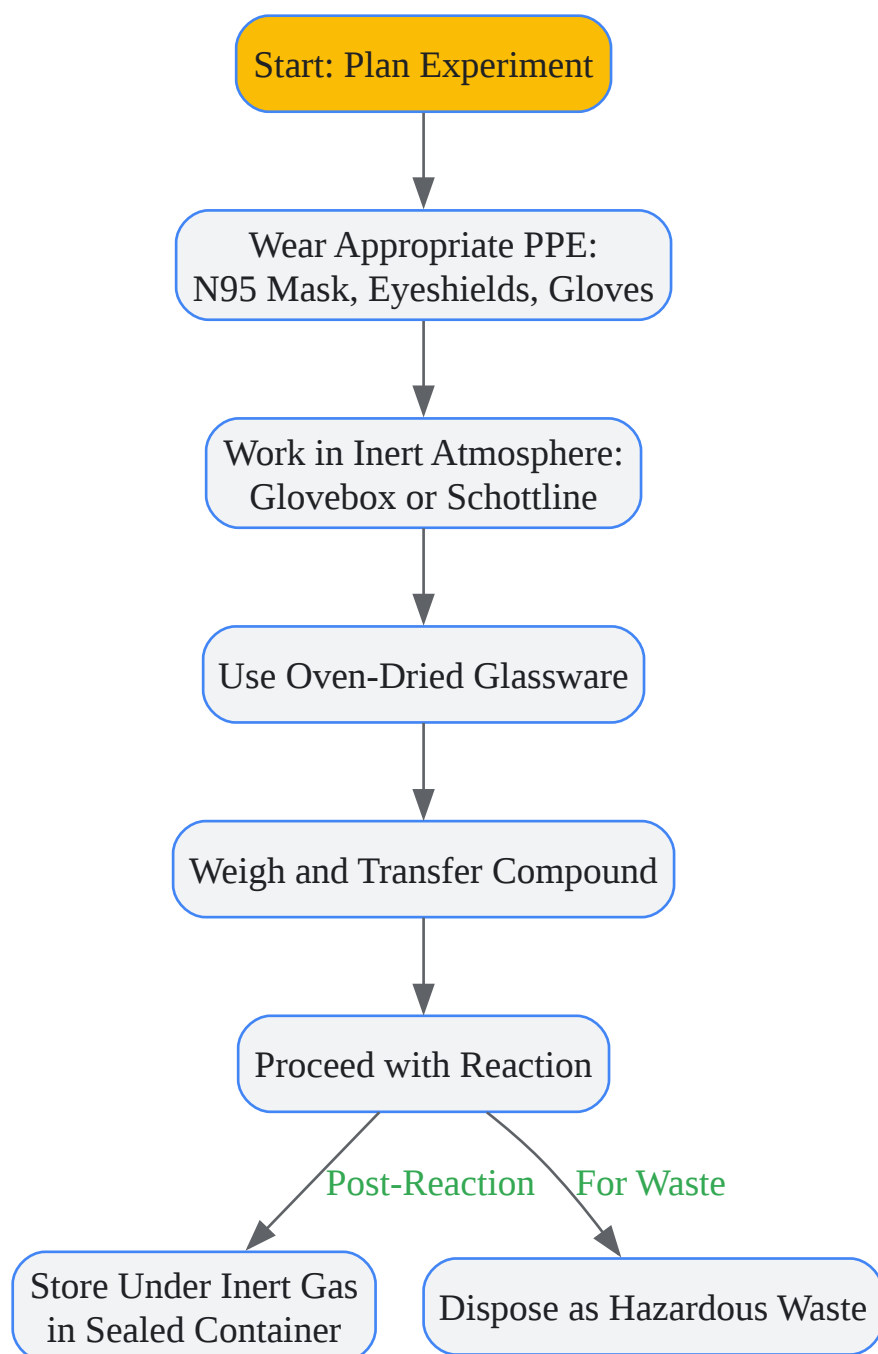
Handling as a Moisture-Sensitive Compound

While explicit handling protocols for **3,4-dibromohexane** are not available in the search results, its vicinal dibromide structure implies moisture sensitivity. Strong base treatment leads to dehydrohalogenation (loss of 2 equivalents of HBr) [5]. The following general principles for moisture-sensitive compounds are critical:

- **Storage:** Store under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container.
- **Working Environment:** Perform all weighing and transfers in a controlled atmosphere, such as inside a glovebox or under a nitrogen-purged schottline.
- **Equipment:** Use oven-dried glassware and syringes to introduce solvents.

Experimental Workflow for Handling

The diagram below outlines a logical workflow for the safe handling of **3,4-dibromohexane** based on its properties.



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Frequently Asked Questions

- **Why is 3,4-dibromohexane considered moisture-sensitive?** As a vicinal dibromide (having two bromine atoms on adjacent carbons), it can undergo **dehydrohalogenation** when treated with a strong

base, losing two equivalents of HBr and forming an alkyne [5]. Moisture and base can accelerate this decomposition.

- **What is the first thing I should do if the compound appears discolored or has solids in the bottle?** Discoloration or precipitate may indicate decomposition. **Do not use the material** if purity is critical for your experiment. The compound may have reacted with trace moisture or oxygen over time.
- **Where can I find the full Safety Data Sheet (SDS) for this compound?** A major supplier, **Sigma-Aldrich**, lists an SDS for **3,4-dibromohexane** (CAS 16230-28-7) [1]. You should obtain and review the complete SDS from a commercial supplier before working with the compound.

Key Handling Takeaways

- **Moisture Sensitivity:** Assume sensitivity due to its vicinal dibromide structure. A strong base can induce a double dehydrohalogenation reaction [5].
- **Prioritize Safety:** The chemical is an irritant. Always use appropriate PPE (gloves, eye protection) and work in a well-ventilated fume hood [2].
- **Consult the SDS:** For specific hazards and first-aid measures, always refer to the full Safety Data Sheet from a reliable supplier [1].

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